

Neopentyl Glycol Dimethylsulfate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Neopentyl glycol dimethylsulfate

Cat. No.: B1616078

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Neopentyl glycol dimethylsulfate (CAS No. 53555-41-2) is a diester of neopentyl glycol and sulfuric acid. The neopentyl backbone, a structural motif known for imparting high chemical and thermal stability, makes this compound a subject of interest for applications where durability and resistance to degradation are paramount.^{[1][2]} This technical guide provides a comprehensive overview of the available information on **neopentyl glycol dimethylsulfate**, including its commercial availability, physicochemical properties, a proposed synthesis protocol, and a discussion of its potential, though not yet fully explored, applications in the field of drug development. Due to the limited specific research on this molecule, some sections of this guide are based on established chemical principles and the known properties of its constituent functional groups.

Commercial Availability

Neopentyl glycol dimethylsulfate is available from several chemical suppliers, typically in purities of 97% or higher. Researchers can source this compound from the following vendors, among others:

- Hangzhou Johoo Chemical Co., Ltd: Offers the compound with a stated purity of 99.0% min and a production capacity of 30 metric tons per week.^[3]

- Alchimica: Provides the compound in various quantities, such as 250 mg.[\[4\]](#)
- Sigma-Aldrich (Merck): Lists the compound, though it is noted as a discontinued product.
- King-Pharm: Offers the product for laboratory research and industrial production.[\[5\]](#)

Physicochemical Properties

A summary of the known quantitative data for **neopentyl glycol dimethylsulfate** is presented in Table 1. This data is compiled from various chemical supplier databases and chemical information repositories.

Table 1: Physicochemical Properties of **Neopentyl Glycol Dimethylsulfate**

Property	Value	Source(s)
CAS Number	53555-41-2	[3] [5] [6]
Molecular Formula	C ₇ H ₁₆ O ₆ S ₂	[3] [6]
Molecular Weight	260.33 g/mol	[6]
Appearance	White crystalline solid	[7]
Melting Point	69-74 °C	[5] [6]
Boiling Point	230.7 °C	[5]
Density	Approximately 1.4 g/cm ³	[7]

Proposed Synthesis Protocol

While specific, detailed experimental protocols for the synthesis of **neopentyl glycol dimethylsulfate** are not readily available in published literature, a plausible method can be derived from the known reactivity of alcohols with dimethyl sulfate, a common methylating and sulfating agent.[\[8\]](#)[\[9\]](#) The following proposed protocol is based on these established chemical principles.

Objective: To synthesize **neopentyl glycol dimethylsulfate** from neopentyl glycol and dimethyl sulfate.

Materials:

- Neopentyl glycol (NPG)
- Dimethyl sulfate (DMS)
- A suitable non-protic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- A non-nucleophilic base (e.g., Pyridine, Triethylamine)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Deionized water
- Saturated sodium bicarbonate solution
- Brine solution

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

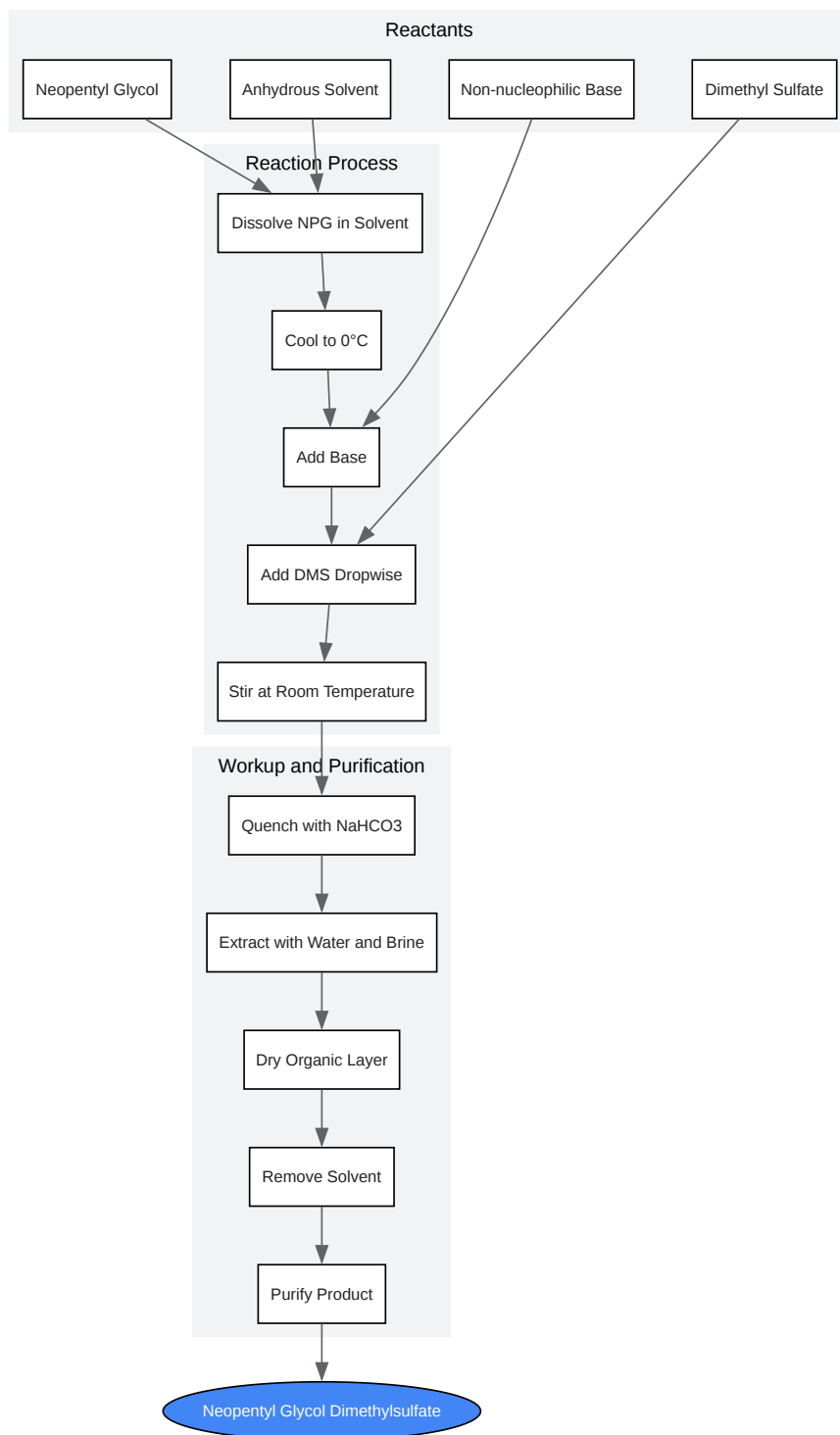
Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve neopentyl glycol in the chosen anhydrous non-protic solvent under an inert atmosphere (e.g., nitrogen or argon).
- **Cooling:** Cool the solution to 0 °C using an ice bath.
- **Base Addition:** Slowly add the non-nucleophilic base to the stirred solution.
- **Dimethyl Sulfate Addition:** Add dimethyl sulfate dropwise to the reaction mixture via a dropping funnel over a period of 30-60 minutes, ensuring the temperature remains at 0 °C.
- **Reaction:** After the addition is complete, allow the reaction to stir at 0 °C for an additional hour, then let it warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, carefully quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate to neutralize any unreacted dimethyl sulfate and acidic byproducts.
- **Extraction:** Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with deionized water and brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization or column chromatography to yield the final **neopentyl glycol dimethylsulfate**.

Safety Precautions: Dimethyl sulfate is highly toxic and a suspected carcinogen; handle with extreme caution in a well-ventilated fume hood, using appropriate personal protective equipment (gloves, safety goggles, lab coat).[8]

Below is a workflow diagram illustrating this proposed synthesis.

Proposed Synthesis of Neopentyl Glycol Dimethylsulfate

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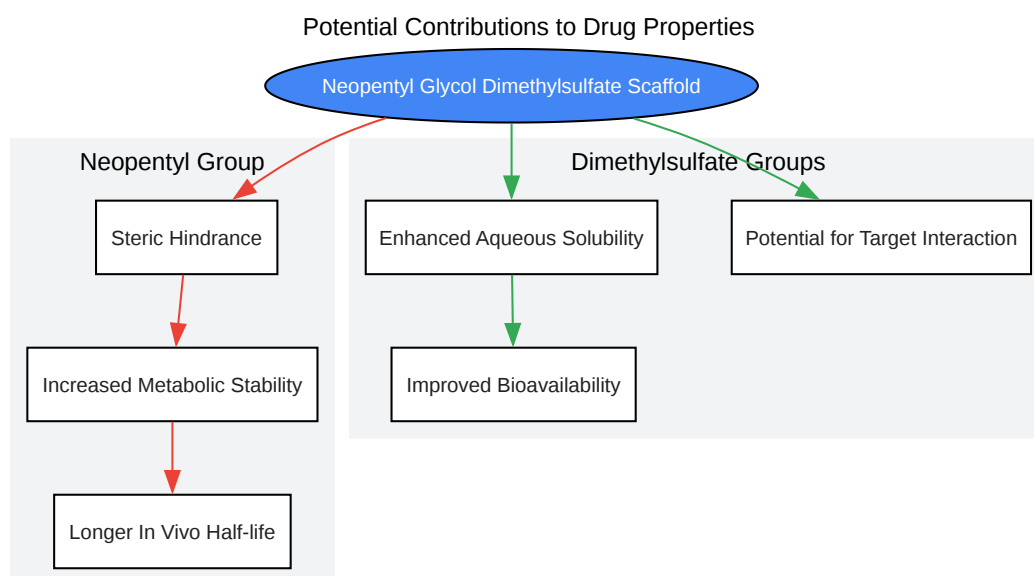
Proposed Synthesis Workflow

Potential Applications in Drug Development

While there is no direct evidence of **neopentyl glycol dimethylsulfate** being used in drug development, its structural components suggest potential areas of application.

- **Increased Metabolic Stability:** The neopentyl group is known to enhance the stability of molecules by sterically hindering metabolic pathways that would otherwise lead to degradation.^[1] This can increase the in vivo half-life of a drug. Recent studies have highlighted the use of neopentyl glycol as a scaffold for developing stable radiohalogenated compounds for theranostic applications, demonstrating its resistance to in vivo dehalogenation and metabolism.^{[2][10]}
- **Modulation of Physicochemical Properties:** The introduction of sulfate groups can significantly alter the solubility and pharmacokinetic profile of a drug candidate.^{[11][12]} Sulfation is a natural metabolic process that generally increases water solubility, aiding in the excretion of xenobiotics.^[11] In drug design, the addition of sulfate groups can be used to improve the bioavailability of poorly soluble compounds.^[13]
- **Bioactivity of Sulfate Groups:** Sulfate groups can play a direct role in the pharmacological activity of a molecule by interacting with biological targets.^{[11][12]} They are known to be involved in a variety of cellular signaling and adhesion processes.^[11]

The diagram below illustrates the logical relationship between the structural features of **neopentyl glycol dimethylsulfate** and their potential benefits in a hypothetical drug molecule.



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Structure-Property Relationship

Signaling Pathways

There is currently no publicly available information detailing the involvement of **neopentyl glycol dimethylsulfate** in any specific biological signaling pathways.

Conclusion and Future Directions

Neopentyl glycol dimethylsulfate is a commercially available compound with well-defined physical properties. While its direct application in drug development has not been documented, its constituent parts—the stabilizing neopentyl group and the modulating sulfate groups—suggest that it could be a valuable scaffold or intermediate in the synthesis of novel therapeutic agents. Future research should focus on the experimental validation of its synthesis, a thorough investigation of its toxicological profile, and exploration of its potential as a building

block in medicinal chemistry to create more stable and bioavailable drug candidates. The lack of biological data, including its interaction with cellular pathways, represents a significant knowledge gap that warrants further investigation.

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- To cite this document: BenchChem. [Neopentyl Glycol Dimethylsulfate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

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